

What are the physical properties of 1,1-Dibromocyclohexane?

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Compound of Interest

Compound Name: 1,1-Dibromocyclohexane

Cat. No.: B1633860

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An In-depth Technical Guide to the Physical Properties of **1,1-Dibromocyclohexane**

Introduction

1,1-Dibromocyclohexane is a halogenated cyclic organic compound with the chemical formula $C_6H_{10}Br_2$.^[1] As a geminal dihalide, its two bromine atoms are bonded to the same carbon atom within the cyclohexane ring. This structural feature imparts specific physical and chemical characteristics that are of interest in various fields of chemical research, including its use as an intermediate in organic synthesis. This guide provides a comprehensive overview of the known physical properties of **1,1-Dibromocyclohexane**, detailed experimental protocols for their determination, and a logical workflow for the characterization of such compounds.

Physicochemical Data

The physical properties of **1,1-Dibromocyclohexane** are essential for its handling, application in reactions, and purification. The following table summarizes the key quantitative data available for this compound.

Property	Value	Units	Notes / Reference
Molecular Formula	C ₆ H ₁₀ Br ₂	-	
Molecular Weight	241.95	g/mol	[1]
CAS Number	10489-97-1	-	
Boiling Point	207.7	°C	At 760 mmHg.[2]
Density	Data not available	g/cm ³	-
Flash Point	80.8	°C	[2]
Vapor Pressure	0.319	mmHg	At 25°C.[2]
Refractive Index	Data not available	-	-
Solubility	Insoluble	-	In water.[3] Generally soluble in organic solvents.[4][5]

Experimental Protocols

The determination of the physical properties of a compound like **1,1-Dibromocyclohexane** requires standardized experimental procedures. Below are detailed methodologies for key experiments.

Boiling Point Determination via Simple Distillation

The boiling point is a critical indicator of a liquid's purity and is determined as the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[6]

- Apparatus: Round-bottom flask, heating mantle, distillation head, condenser, thermometer, and receiving flask.
- Procedure:
 - Place a sample of **1,1-Dibromocyclohexane** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.

- Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.[6]
- Begin heating the sample gently.
- Record the temperature when the vapor condensation ring rises above the thermometer bulb and the temperature reading stabilizes. This stable temperature is the boiling point.[6]
- Continue distillation until a small amount of the liquid has collected in the receiving flask. Record the barometric pressure at the time of the experiment.

Density Measurement

Density is a fundamental physical property that relates the mass of a substance to the volume it occupies.

- Apparatus: Pycnometer (specific gravity bottle), analytical balance, and a constant temperature water bath.
- Procedure:
 - Thoroughly clean and dry the pycnometer and determine its mass on an analytical balance.
 - Fill the pycnometer with distilled water and place it in a constant temperature bath (e.g., 20°C or 25°C) until it reaches thermal equilibrium.
 - Carefully remove any excess water from the capillary opening and dry the outside of the pycnometer. Weigh the pycnometer filled with water.
 - Empty and dry the pycnometer, then fill it with **1,1-Dibromocyclohexane**.
 - Repeat the thermal equilibration and weighing process as described in steps 2 and 3.
 - The density is calculated by dividing the mass of the **1,1-Dibromocyclohexane** by the mass of the water and multiplying by the known density of water at the experimental temperature.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light propagates through the material. It is a characteristic property and is also used to assess the purity of a sample.

- Apparatus: A calibrated refractometer (e.g., an Abbé refractometer).
- Procedure:
 - Ensure the prism of the refractometer is clean and dry.
 - Calibrate the instrument using a standard sample with a known refractive index, such as distilled water.
 - Place a few drops of **1,1-Dibromocyclohexane** onto the lower prism.
 - Close the prisms and allow a few moments for the sample to reach the temperature of the instrument, which is often controlled by a circulating water bath.
 - Adjust the instrument until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - Read the refractive index from the scale. Record the temperature at which the measurement was made (e.g., n_D^{20} for 20°C using the sodium D-line).

Solubility Assessment

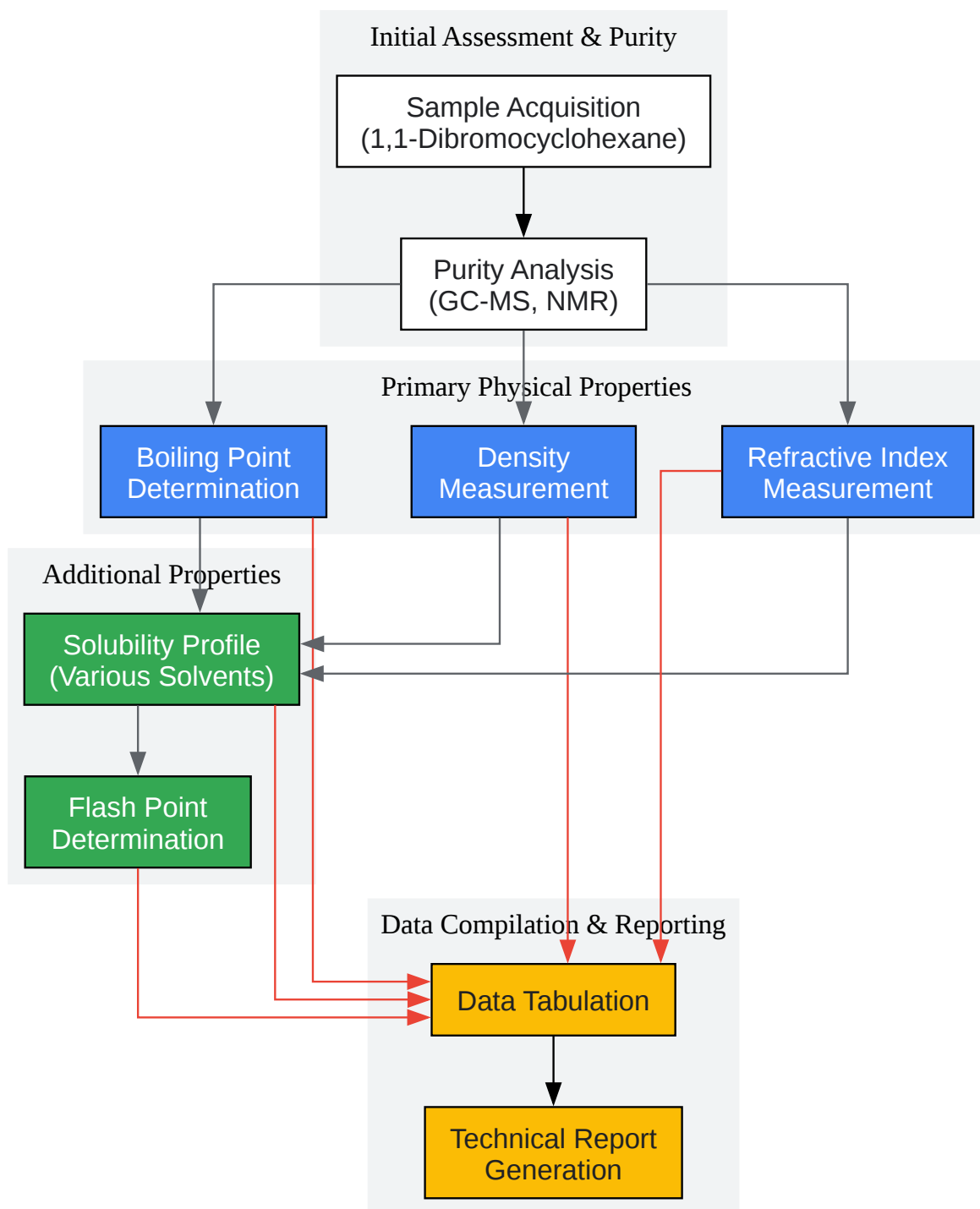
Solubility provides insight into the intermolecular forces of a compound.^[7] The principle of "like dissolves like" is a useful guideline.

- Apparatus: A set of test tubes, vortex mixer, and a selection of solvents with varying polarities (e.g., water, ethanol, acetone, toluene, hexane).
- Procedure:
 - Place approximately 2 mL of a chosen solvent into a test tube.

- Add 2-3 drops of **1,1-Dibromocyclohexane** to the solvent.
- Agitate the mixture vigorously using a vortex mixer for 1-2 minutes.
- Observe the mixture. If the **1,1-Dibromocyclohexane** forms a homogeneous solution with the solvent, it is considered soluble. If it forms a separate layer or a cloudy suspension, it is classified as insoluble or partially soluble.^[8]
- Repeat the test for each solvent to build a solubility profile. Given its structure, **1,1-Dibromocyclohexane** is expected to be soluble in nonpolar organic solvents like hexane and toluene and insoluble in polar solvents like water.^{[3][4]}

Logical Workflow for Physical Characterization

The systematic characterization of a chemical substance follows a logical progression of analyses. The following diagram illustrates a typical workflow for determining the physical properties of a compound like **1,1-Dibromocyclohexane**.



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